

Technical Grade Propetamphos: A Comprehensive Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Propetamphos*

Cat. No.: *B1679636*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of technical grade **propetamphos**. The information is presented to support research, development, and safety assessment activities involving this organophosphate insecticide. All quantitative data are summarized in structured tables for ease of reference and comparison. Furthermore, detailed descriptions of standard experimental protocols for determining these properties are provided.

General and Chemical Identity

Propetamphos is an organophosphate insecticide and acaricide. The technical grade material is a yellowish, oily liquid at room temperature.^{[1][2][3]} It is primarily used for the control of household and public health pests, as well as ectoparasites in veterinary applications.^[1] The active ingredient acts as a cholinesterase inhibitor, leading to rapid knockdown and mortality in target pests.

Identifier	Value
Chemical Name	(E)-O-2-isopropoxycarbonyl-1-methylvinyl O-methyl ethylphosphoramidothioate
CAS Number	31218-83-4
Molecular Formula	C ₁₀ H ₂₀ NO ₄ PS
Molecular Weight	281.31 g/mol
Synonyms	Blotic, Safrothin, Seraphos

Physical Properties

The physical characteristics of a substance are critical for understanding its behavior in various applications and environments. Key physical properties of technical grade **propetamphos** are detailed below.

Property	Value	Temperature (°C)	Pressure
Physical State	Yellowish, oily liquid	Room Temperature	N/A
Boiling Point	87-89 °C	N/A	0.005 mm Hg / 6.65 x 10 ⁻⁴ kPa
Density	1.1294 g/cm ³	20	N/A
Vapor Pressure	1.43 x 10 ⁻⁵ mmHg	25	N/A
1.9 mPa	20	N/A	
Refractive Index	1.495	20	N/A

Chemical and Physicochemical Properties

The chemical properties of **propetamphos** dictate its reactivity, stability, and environmental fate.

Property	Value	Temperature (°C)	Conditions
Water Solubility	110 mg/L	24	N/A
Solubility in Organic Solvents	Readily miscible/very soluble in acetone, ethanol, methanol, hexane, diethyl ether, dimethyl sulfoxide, chloroform, and xylene.	N/A	N/A
Octanol-Water Partition Coefficient (log Kow)	3.82	N/A	N/A
Dissociation Constant (pKa)	13.67	23	N/A
Stability	Stable during storage (shelf life ≥ 2 years) and to light.	20	N/A
Hydrolytic Stability	Half-life of 365 days at pH 6.	25	N/A
Half-life of 11 days at pH 3.	25	N/A	
Half-life of 41 days at pH 9.	25	N/A	
In aqueous media exposed to sunlight, the half-life is approximately 5 days.	N/A	N/A	

Experimental Protocols

The determination of the physical and chemical properties of chemical substances like **propetamphos** is guided by standardized protocols to ensure accuracy and reproducibility.

The following are summaries of relevant OECD (Organisation for Economic Co-operation and Development) guidelines.

Boiling Point (OECD Guideline 103)

This guideline describes methods for determining the boiling point of a substance. For a compound like **propetamphos**, which has a high boiling point and is subject to decomposition at atmospheric pressure, a method involving distillation under reduced pressure is appropriate. The boiling point is determined by observing the temperature at which the liquid boils under a specific, reduced pressure. The observed temperature is then corrected to standard atmospheric pressure.

Density (OECD Guideline 109)

This guideline outlines methods for determining the density of liquids and solids. For a liquid like **propetamphos**, a common method is the use of a pycnometer. The pycnometer is a flask with a precisely known volume. The density is calculated from the mass of the substance that fills the pycnometer at a defined temperature.

Vapor Pressure (OECD Guideline 104)

This guideline provides several methods for determining the vapor pressure of a substance. For a compound with a low vapor pressure like **propetamphos**, the vapor pressure balance method or a gas saturation method would be suitable. In the gas saturation method, a stream of inert gas is passed through or over the substance at a known rate, and the amount of substance that volatilizes is measured. The vapor pressure is then calculated from this data.

Water Solubility (OECD Guideline 105)

This guideline describes methods for determining the solubility of a substance in water. The flask method is a common approach. In this method, a saturated solution of the substance in water is prepared by shaking an excess of the substance with water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Octanol-Water Partition Coefficient (OECD Guideline 107 & 117)

The n-octanol/water partition coefficient (K_{ow}) is a measure of a substance's lipophilicity.

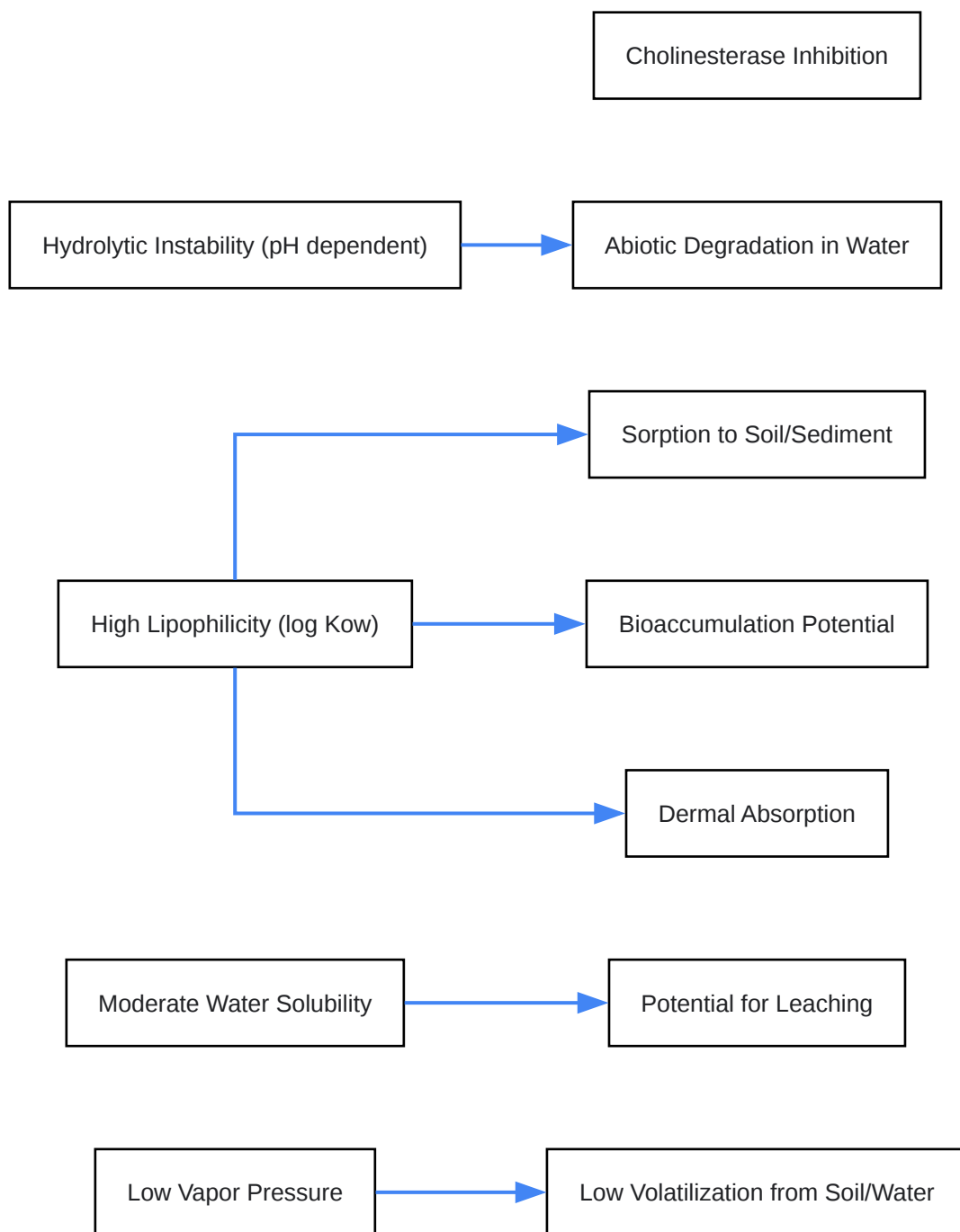
- OECD Guideline 107 (Shake Flask Method): This method involves dissolving the substance in a mixture of n-octanol and water and shaking it until equilibrium is reached. The concentrations of the substance in the n-octanol and water phases are then measured, and the partition coefficient is calculated as the ratio of these concentrations.
- OECD Guideline 117 (HPLC Method): This is a chromatographic method where the retention time of the substance on a reverse-phase HPLC column is measured. The retention time is correlated with the known log K_{ow} values of a series of reference compounds, allowing for the determination of the log K_{ow} of the test substance.

Hydrolysis as a Function of pH (OECD Guideline 111)

This guideline is used to determine the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH values (typically 4, 7, and 9). The test substance is dissolved in sterile buffer solutions of the respective pHs and incubated at a constant temperature in the dark. Samples are taken at various time intervals and analyzed for the concentration of the parent substance to determine its rate of degradation.

Visualizations

The following diagram illustrates the logical relationships between the core physical and chemical properties of **propetamphos** and their implications for its environmental behavior and biological interactions.



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Caption: Interrelationship of **Propetamphos** Properties and their Implications.

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References

- 1. OECD 308: Aerobic and Anaerobic Transformation in Aquatic Sediment Systems - Situ Biosciences [situbiosciences.com]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
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